

Proper Disposal of Auten-67: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Auten-67

Cat. No.: B1666136

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Disclaimer: As of the latest available information, specific disposal guidelines for **Auten-67** have not been published by regulatory agencies. The following procedures are based on general best practices for the disposal of research-grade chemical compounds. Researchers must consult their institution's Environmental Health and Safety (EHS) department to ensure full compliance with all applicable local, state, and federal regulations.

Essential Safety and Handling Information

Auten-67 is an autophagy-enhancing drug candidate under investigation for its neuroprotective and anti-aging effects.[1][2][3] As with any investigational compound, it should be handled with care in a laboratory setting. All personnel handling **Auten-67** must wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves. All manipulations should be performed in a well-ventilated area or a chemical fume hood.

Quantitative Data Summary

While specific disposal parameters are not available, the following table summarizes key chemical and physical properties of **Auten-67** relevant to its handling and hazard assessment.

Property	Value	Reference
IUPAC Name	N-[3-(1H-Benzimidazol-1-yl)-1,4-dioxo-1,4-dihydro-2-naphthalenyl]-4-nitrobenzenesulfonamide	[1]
Molecular Formula	C23H14N4O6S	[1]
Molar Mass	474.45 g·mol ⁻¹	
Appearance	Not specified (likely a solid)	
Storage	-20°C for 1 month, -80°C for 6 months (in sealed storage, away from moisture)	

Step-by-Step Disposal Protocol

This protocol outlines the general procedure for the disposal of **Auten-67** waste.

Objective: To safely collect, store, and dispose of **Auten-67** waste in accordance with general laboratory chemical waste guidelines.

Materials:

- Appropriate chemical waste container (e.g., a clearly labeled, sealable, high-density polyethylene container)
- Hazardous waste labels
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves
- Chemical fume hood

Procedure:

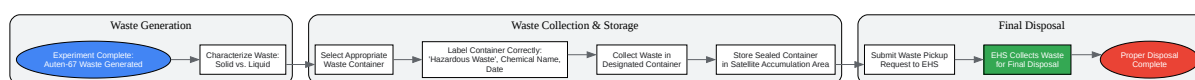
- Waste Segregation:

- Do not mix **Auten-67** waste with other chemical waste streams unless compatibility has been confirmed.
- Segregate solid waste (e.g., contaminated gloves, weigh boats, paper towels) from liquid waste (e.g., unused solutions).
- Waste Collection (Solid):
 - Place all solid waste contaminated with **Auten-67** into a designated, leak-proof waste container.
 - Ensure the container is compatible with the chemical.
- Waste Collection (Liquid):
 - Collect all liquid waste containing **Auten-67** in a designated, sealable, and compatible waste container.
 - Do not fill the container to more than 90% of its capacity to allow for expansion and prevent spills.
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste."
 - Include the full chemical name: "**Auten-67** (N-[3-(1H-Benzimidazol-1-yl)-1,4-dioxo-1,4-dihydro-2-naphthalenyl]-4-nitrobenzenesulfonamide)".
 - List all components and their approximate concentrations if it is a solution.
 - Indicate the date when the waste was first added to the container (accumulation start date).
 - Affix any other labels required by your institution's EHS department.
- Storage:

- Store the sealed waste container in a designated satellite accumulation area that is under the control of the laboratory.
- Ensure the storage area is secure, well-ventilated, and away from incompatible materials.
- Follow your institution's guidelines for the maximum allowable volume of waste and the maximum accumulation time.
- Disposal Request:
 - Once the waste container is full or the maximum accumulation time has been reached, submit a chemical waste pickup request to your institution's EHS department.
 - Do not dispose of **Auten-67** down the drain or in the regular trash.

Visualized Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of a research chemical like **Auten-67**.



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Caption: Workflow for the proper disposal of **Auten-67** waste.

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References

- 1. AUTEN-67 - Wikipedia [en.wikipedia.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. AUTEN-67, an autophagy-enhancing drug candidate with potent antiaging and neuroprotective effects - PubMed [pubmed.ncbi.nlm.nih.gov]
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